

Technical Guide: 2'-Deoxyadenosine-¹³C₁₀ in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Deoxyadenosine-13C10

Cat. No.: B15136241

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 2'-Deoxyadenosine-¹³C₁₀, a stable isotope-labeled nucleoside crucial for various research applications. This document covers its chemical identity, suppliers, and detailed experimental protocols for its use in metabolic tracing and analysis.

Core Data: CAS Number and Supplier Information

While a specific CAS number for 2'-Deoxyadenosine-¹³C₁₀ is not readily available in public databases, a closely related compound, 2'-Deoxyadenosine monohydrate (¹³C₁₀, ⁹⁸%; ¹⁵N₅, ⁹⁶-⁹⁸%), is assigned CAS Number 2483830-27-7[1]. For research and procurement purposes, it is advisable to consult with suppliers regarding the exact isotopic purity and CAS number of their specific product.

Several reputable suppliers offer 2'-Deoxyadenosine-¹³C₁₀ and its derivatives. The following table summarizes the available information.

Supplier	Product Name	Catalog Number	Notes
Cambridge Isotope Laboratories, Inc.	2'-Deoxyadenosine monohydrate ($^{13}\text{C}_{10}$, 98%; $^{15}\text{N}_5$, 96-98%)	CNLM-3896-CA	Also available as a phosphoramidite.
Sigma-Aldrich (Merck)	2'-Deoxyadenosine- $^{13}\text{C}_{10}$, $^{15}\text{N}_5$ 5'-triphosphate disodium salt solution	646237	Supplied as a 100 mM solution[2].
MedChemExpress	2'-Deoxyadenosine- $^{13}\text{C}_{10}$	HY-136648-S-13C10	Labeled 2'-Deoxyadenosine.

Experimental Protocols

Stable isotope-labeled nucleosides like 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ are powerful tools for tracing the metabolic fate of deoxyadenosine in various biological systems. Below are detailed methodologies for key experiments.

Experimental Protocol 1: Metabolic Tracing of 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ in Cell Culture

This protocol outlines the steps for tracing the incorporation of 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ into cellular metabolites and DNA.

1. Cell Culture and Labeling:

- Culture cells of interest to mid-log phase in standard growth medium.
- Replace the standard medium with a medium containing a known concentration of 2'-Deoxyadenosine- $^{13}\text{C}_{10}$. The optimal concentration should be determined empirically for each cell line and experimental goal.
- For accurate tracing, it is recommended to use a medium prepared with dialyzed fetal bovine serum to minimize the concentration of unlabeled nucleosides.

- Incubate the cells for a predetermined time course (e.g., 0, 2, 6, 12, 24 hours) to monitor the dynamics of incorporation.

2. Metabolite Extraction:

- Aspirate the labeling medium and wash the cells twice with ice-cold phosphate-buffered saline (PBS).
- Quench metabolism by adding ice-cold 80% methanol.
- Scrape the cells and collect the cell lysate in a microcentrifuge tube.
- Centrifuge at maximum speed for 10 minutes at 4°C to pellet cellular debris.
- Collect the supernatant containing the polar metabolites.

3. DNA Extraction and Hydrolysis:

- The cell pellet from the previous step can be used for DNA extraction using a commercial DNA isolation kit.
- After quantification, the purified DNA is enzymatically hydrolyzed to individual deoxynucleosides using a mixture of DNase I, nuclease P1, and alkaline phosphatase.

4. Sample Analysis by LC-MS/MS:

- The extracted metabolites and hydrolyzed DNA are analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Use a suitable chromatography column (e.g., a reversed-phase C18 column) to separate the metabolites and deoxynucleosides.
- The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to specifically detect and quantify the ^{13}C -labeled and unlabeled forms of deoxyadenosine and its downstream metabolites.

Experimental Protocol 2: Analysis of 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ Incorporation into DNA by NMR Spectroscopy

This protocol is designed for the structural and dynamic analysis of DNA containing ^{13}C -labeled deoxyadenosine.

1. Synthesis of ^{13}C -Labeled Oligonucleotides:

- Chemically synthesize the desired DNA oligonucleotide using solid-phase synthesis.
- Incorporate 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ phosphoramidite at specific positions within the oligonucleotide sequence.

2. Purification and Sample Preparation:

- Purify the synthesized oligonucleotide by high-performance liquid chromatography (HPLC).
- Desalt the purified oligonucleotide and dissolve it in a suitable NMR buffer (e.g., 10 mM sodium phosphate, 100 mM NaCl, pH 7.0 in 90% H_2O /10% D_2O).

3. NMR Data Acquisition:

- Acquire one-dimensional (1D) and two-dimensional (2D) NMR spectra on a high-field NMR spectrometer equipped with a cryoprobe.
- Useful 2D NMR experiments include ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence) to observe the directly bonded proton-carbon correlations.

4. Data Analysis:

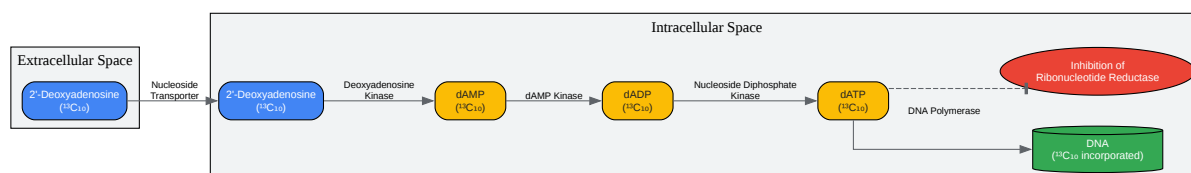
- Process the NMR data using appropriate software (e.g., TopSpin, NMRPipe).
- The presence of the ^{13}C label will result in specific cross-peaks in the 2D spectra, allowing for the unambiguous assignment of the labeled deoxyadenosine residue.

- Analyze the chemical shifts and coupling constants to obtain structural information.
Relaxation dispersion NMR experiments can be used to study the dynamics of the DNA.

Visualizations

Metabolic Fate of 2'-Deoxyadenosine

The following diagram illustrates the intracellular metabolic pathway of 2'-deoxyadenosine. Upon entering the cell, it is phosphorylated to 2'-deoxyadenosine monophosphate (dAMP), which can be further phosphorylated to the di- and triphosphate forms (dADP and dATP). dATP is a direct precursor for DNA synthesis.

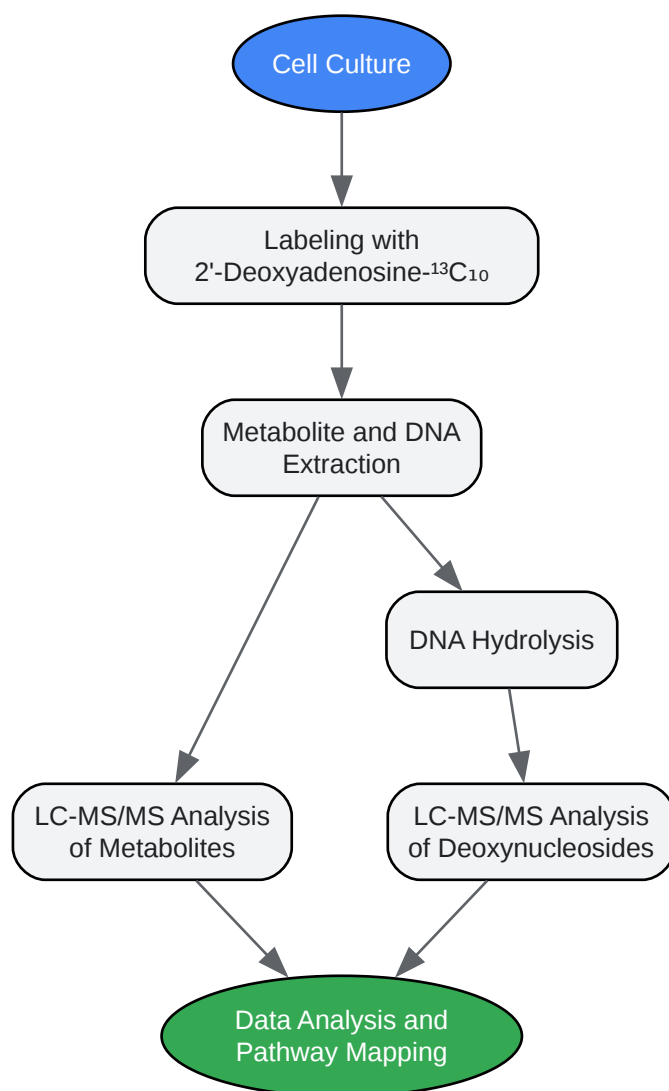


[Click to download full resolution via product page](#)

Caption: Intracellular metabolism of 2'-Deoxyadenosine-¹³C₁₀.

Experimental Workflow for Metabolic Tracing

This diagram outlines the general workflow for a stable isotope tracing experiment using 2'-Deoxyadenosine-¹³C₁₀.



[Click to download full resolution via product page](#)

Caption: Workflow for ^{13}C tracing experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2'-DEOXYADENOSINE MONOHYDRATE | Eurisotop [eurisotop.com]

- 2. scientificlabs.co.uk [scientificlabs.co.uk]
- To cite this document: BenchChem. [Technical Guide: 2'-Deoxyadenosine- $^{13}\text{C}_{10}$ in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136241#2-deoxyadenosine-13c10-cas-number-and-supplier]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com